

# Sebacic acid CAS number and molecular formula

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Compound of Interest		
Compound Name:	Sebacic Acid	
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# An In-depth Technical Guide to Sebacic Acid

This technical guide offers a comprehensive overview of **sebacic acid**, a naturally occurring dicarboxylic acid, tailored for researchers, scientists, and professionals in drug development. It covers fundamental chemical properties, production methodologies, and its roles in industrial and biomedical applications.

#### Core Chemical Identifiers

CAS Number: 111-20-6[1][2][3][4][5]

Molecular Formula: C10H18O4[1][3][4][5][6][7][8]

## **Physicochemical Properties**

**Sebacic acid** is a white, flaky, or powdered crystalline solid.[1][6][7] It is a straight-chain dicarboxylic acid with a ten-carbon backbone.[7] While only slightly soluble in water, it readily dissolves in organic solvents such as ethanol and ether.[6][7][8]



Property	Value	Unit
IUPAC Name	Decanedioic acid	-
Molecular Weight	202.25	g·mol <sup>−1</sup>
Melting Point	131 - 135	°C
Boiling Point	294.4 (at 100 mmHg)	°C
Density	~1.21	g/cm <sup>3</sup>
Water Solubility	0.25 (at 25°C)	g/L
pKa1	4.72	-
pKa2	5.45	-
Flash Point	220	°C

(Data compiled from multiple sources[1][5][7][8][9])

# **Synthesis and Experimental Protocols**

**Sebacic acid** is primarily produced from renewable resources, making it a bio-based chemical. The two main industrial synthesis routes are from castor oil and adipic acid.[6][10]

#### **Production from Castor Oil**

The most common industrial method involves the alkaline cleavage of ricinoleic acid, the main fatty acid in castor oil.[1][6][7][10][11]

Experimental Protocol: Alkali Fusion of Ricinoleic Acid

- Objective: To produce **sebacic acid** and 2-octanol by cleaving ricinoleic acid.
- Materials: Castor oil, sodium hydroxide (NaOH) or potassium hydroxide (KOH), catalyst (e.g., iron(III) oxide, Fe<sub>2</sub>O<sub>3</sub>), mineral acid (for acidification).
- Procedure:

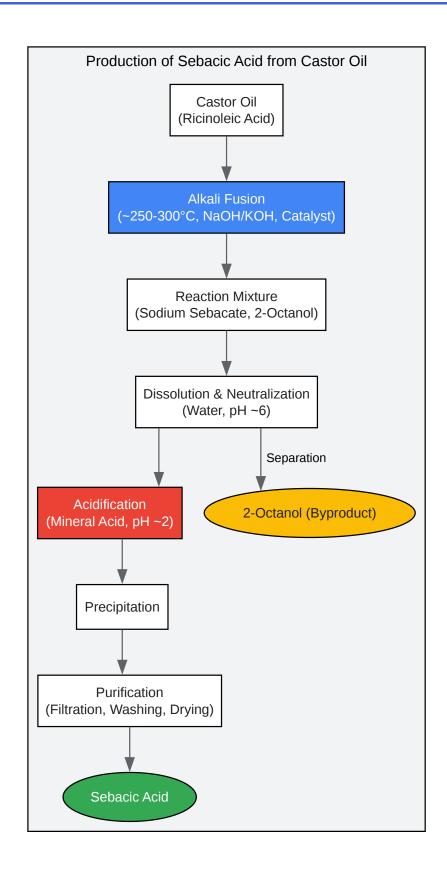
## Foundational & Exploratory





- Saponification: Castor oil is first hydrolyzed (saponified) with an alkali like molten caustic soda at high temperatures (approx. 250°C) to yield sodium ricinoleate.[6][10][11]
- Alkali Fusion (Cleavage): The resulting ricinoleic acid (or its salt) is heated to high temperatures (250-300°C) in the presence of an alkali (NaOH or KOH) and a catalyst, such as Fe<sub>2</sub>O<sub>3</sub>.[6] This cleaves the molecule, producing disodium sebacate and 2-octanol. [6][10] An optimized process utilized a 5:4 w/w ratio of sodium ricinoleate to KOH with 1% Fe<sub>2</sub>O<sub>3</sub> catalyst at 270°C for 60 minutes, achieving a 70.2% yield.[12]
- Purification: The reaction mixture is dissolved in water. The pH is adjusted to approximately 6 to neutralize excess alkali.[6][11]
- Precipitation: The aqueous solution is then acidified to a pH of about 2 with a mineral acid.
  [6][11] This causes the **sebacic acid** to precipitate out of the solution.[6][11]
- Final Processing: The precipitated **sebacic acid** is collected by filtration, washed with water to remove impurities, and dried to yield the final product.[6][11]





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Caption: Workflow for **sebacic acid** production from castor oil.



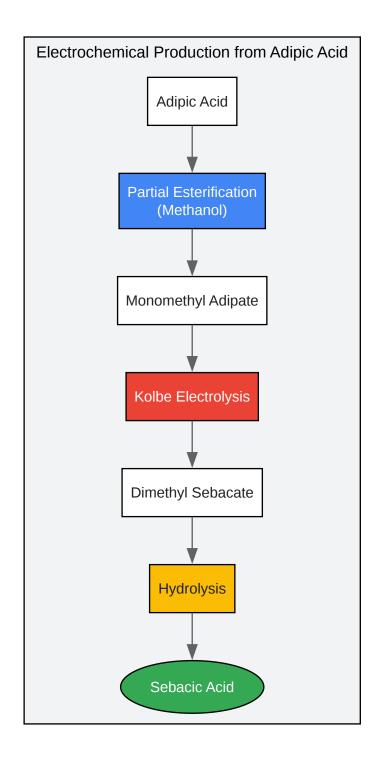
## **Production from Adipic Acid**

An alternative electrochemical process, known as Kolbe electrolysis, can produce high-purity **sebacic acid** from adipic acid.[6][10]

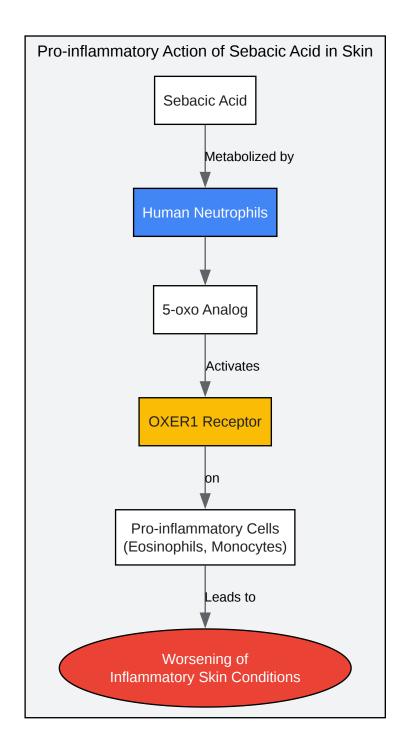
Experimental Protocol: Kolbe Electrolysis of Adipic Acid

- Objective: To synthesize **sebacic acid** via dimerization of monomethyl adipate.
- Materials: Adipic acid, methanol, potassium hydroxide, water.
- Procedure:
  - Partial Esterification: Adipic acid is first partially esterified with methanol to form monomethyl adipate.[6][10]
  - Electrolysis: The potassium salt of monomethyl adipate is dissolved in a methanol-water solution and undergoes Kolbe electrolysis.[6][10] This process dimerizes the molecules at the anode to form dimethyl sebacate.[6]
  - Hydrolysis: The resulting dimethyl sebacate is then hydrolyzed (e.g., using a base followed by acidification) to yield pure sebacic acid.[6][10]

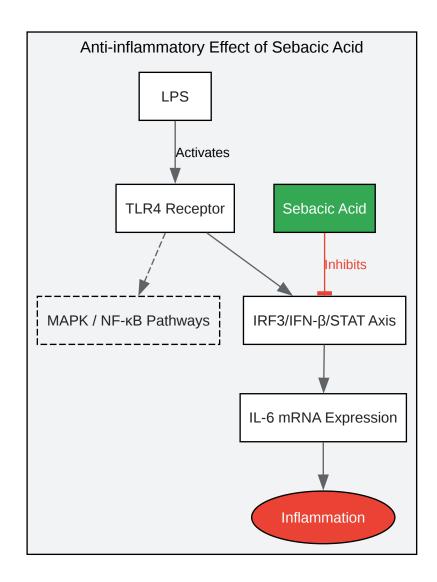




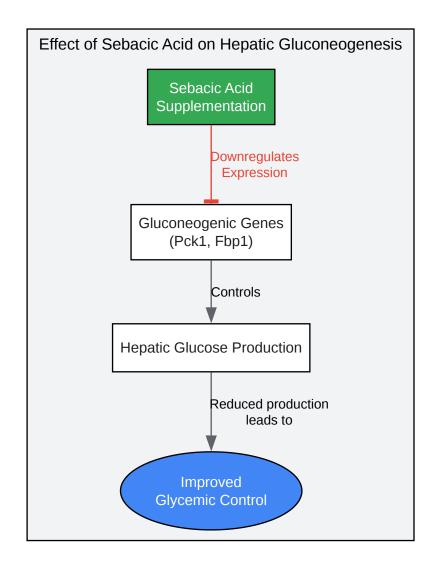












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